

Application Note: Photocontrollable Hydrogels from 9-Anthracynlmethyl Methacrylate

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Compound of Interest

Compound Name: 9-Anthracynlmethyl methacrylate

Cat. No.: B043428

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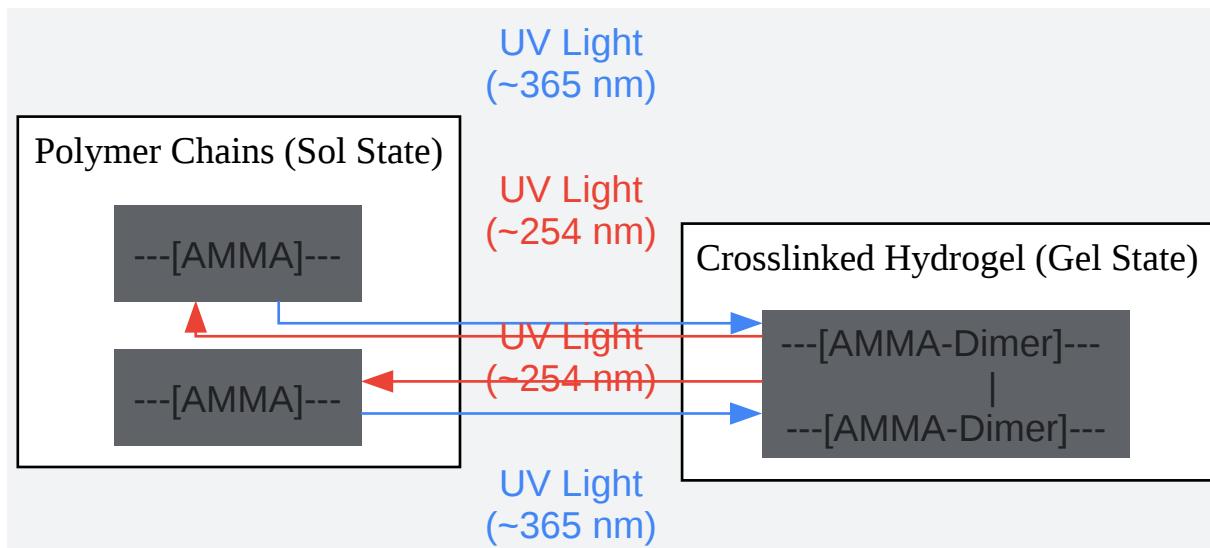
Abstract

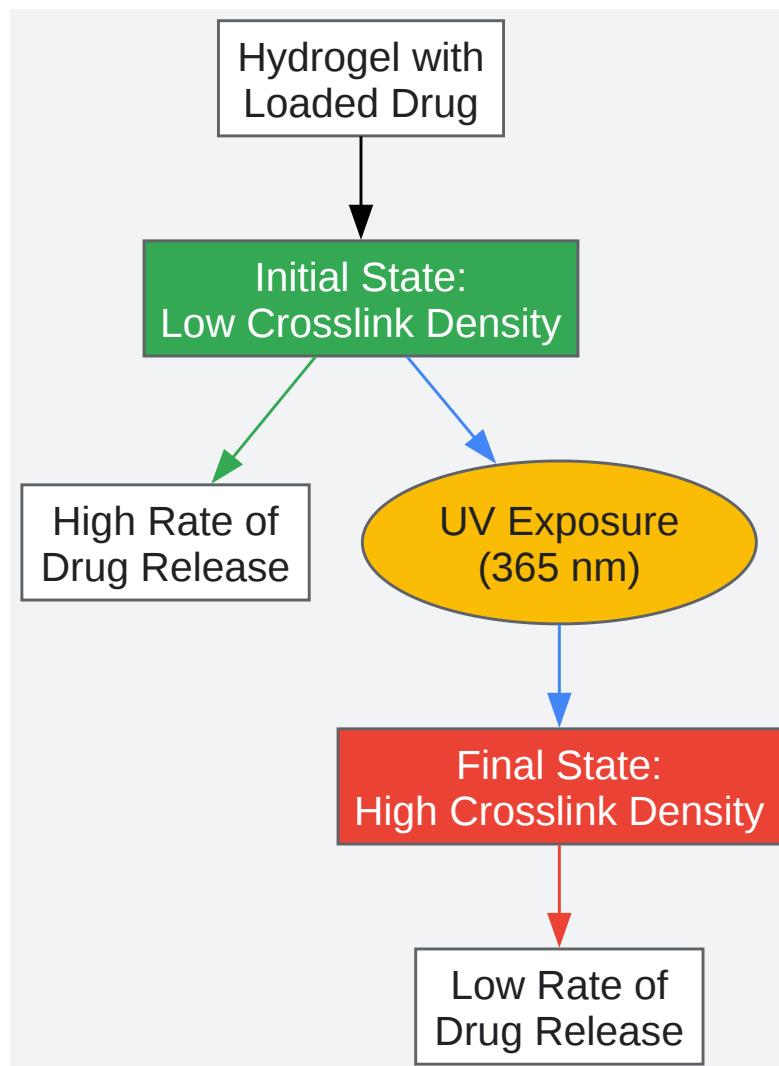
This document provides a detailed overview and experimental protocols for the synthesis and application of photocontrollable hydrogels based on **9-Anthracynlmethyl methacrylate** (AMMA). These hydrogels leverage the reversible photodimerization of anthracene moieties to create tunable three-dimensional polymer networks. Upon exposure to ultraviolet (UV) light at approximately 365 nm, the anthracene groups undergo a $[4\pi+4\pi]$ cycloaddition, leading to covalent crosslink formation and gelation. This process is reversible, with shorter wavelength UV light (~254 nm) capable of cleaving these dimers.^[1] This unique property allows for dynamic control over hydrogel properties such as stiffness, swelling ratio, and mesh size, making them highly attractive for advanced applications in drug delivery and tissue engineering.^{[1][2]} The polymerization can often proceed without a photoinitiator, enhancing the biocompatibility of the resulting material.^{[1][3]}

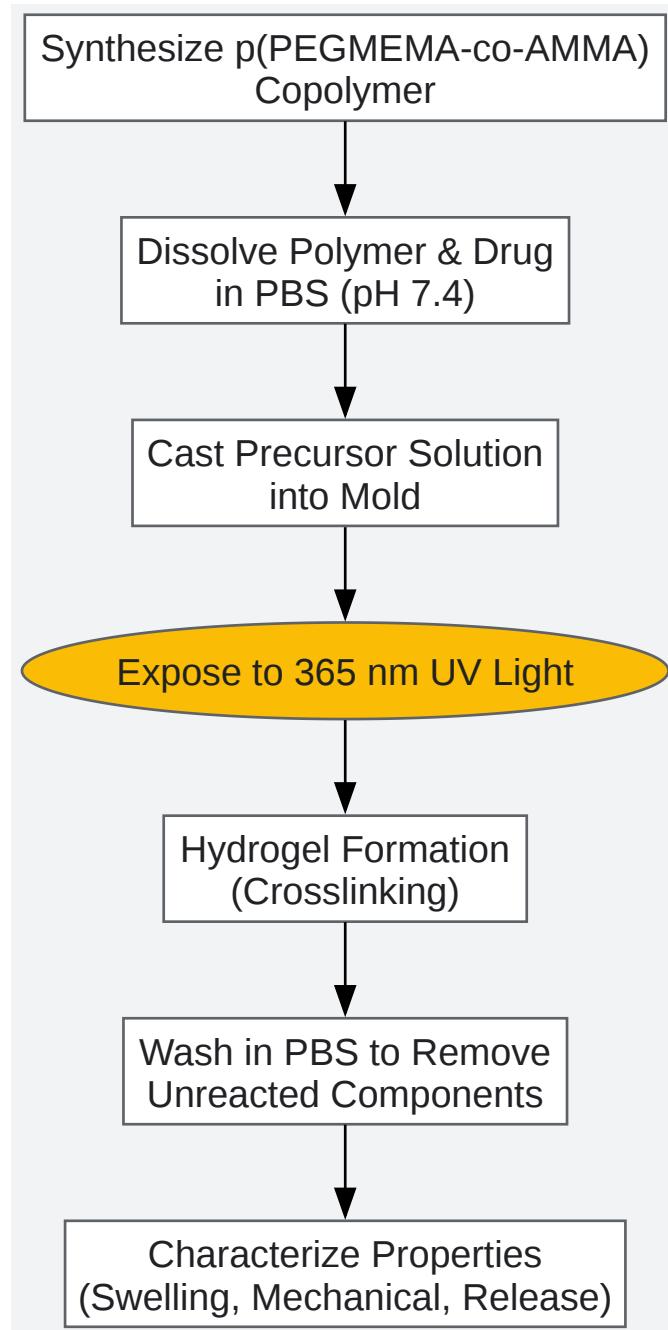
Principle of Photopolymerization

The crosslinking mechanism of AMMA-containing polymers is based on the photodimerization of anthracene groups. When exposed to long-wave UV light (~365 nm), two anthracene molecules align and form a covalently bound dimer. This reaction creates crosslinks between polymer chains, transforming a polymer solution (sol) into a solid hydrogel. The reaction is a $[4\pi+4\pi]$ cycloaddition.^[1] An advantage of this system is that the dimerization can be monitored by observing the decrease in the characteristic UV absorbance of anthracene between 300 and

400 nm. The process can be reversed by irradiation with short-wave UV light (~254 nm), which cleaves the dimers and returns the hydrogel to a sol state. This allows for on-demand modulation of the hydrogel's physical properties.[1]





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References

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- 3. researchgate.net [researchgate.net]
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